

Application Notes and Protocol for Amperometric Titration of Chlorine Dioxide

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Compound of Interest

Compound Name: Chlorine dioxide

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Introduction

Chlorine dioxide (ClO₂) is a potent oxidizing and disinfecting agent utilized in various applications, including water treatment and sterilization processes. Accurate quantification of **chlorine dioxide** and its oxychlorine species (chlorite and chlorate) is crucial for process control, efficacy, and regulatory compliance. Amperometric titration is a standard electrochemical method that provides a reliable and precise means of determining the concentrations of these species in aqueous solutions.

This document provides a detailed protocol for the amperometric titration of **chlorine dioxide**, based on the principles outlined in Standard Methods for the Examination of Water and Wastewater, particularly Method 4500-ClO₂ E.[1][2] This method involves a series of four sequential titrations using phenylarsine oxide (PAO) as the titrant. By manipulating the pH and the addition of potassium iodide (KI), it is possible to differentiate and quantify **chlorine dioxide**, free chlorine, chloramines, and chlorite.[3][4][5]

Principle of Amperometric Titration for Chlorine Dioxide

Amperometric titration measures the change in electric current generated between a pair of electrodes immersed in the sample solution as a titrant is added. The endpoint of the titration is

identified by the point at which the current ceases to change significantly. In this protocol, **chlorine dioxide** and other chlorine species oxidize iodide to iodine under specific pH conditions. The liberated iodine is then titrated with a standard solution of phenylarsine oxide. The amperometric endpoint detection offers high sensitivity and is less affected by sample color or turbidity compared to colorimetric methods.[6][7]

The core of this method lies in a four-step titration procedure performed on two separate sample portions, allowing for the speciation of different chlorine compounds.[3][5]

Data Presentation

Table 1: Summary of the Four-Titration Amperometric Method

Titration	Sample Portion	Reagents Added Before Titration	Species Titrated
A	1	pH 7 buffer, Potassium Iodide (KI)	Free Chlorine + one-fifth of Chlorine Dioxide
B	1	Sulfuric Acid (to pH 2)	Total available Chlorine Dioxide + Chlorite + Free Chlorine
C	2	Sodium Hydroxide (to pH 12), then neutralized to pH 7	Free Chlorine
D	2	Sodium Hydroxide (to pH 12), neutralized to pH 7, Potassium Iodide (KI)	Free Chlorine + Monochloramine

Table 2: Typical Reagent Concentrations and Sample Volumes

Reagent/Parameter	Concentration/Volume	Notes
Phenylarsine Oxide (PAO) Titrant	0.00564 N	Standardized solution.[5][8]
Sample Volume	200 mL	May be adjusted based on expected concentration.[5][8]
Potassium Iodide (KI)	Approx. 1 g	Added as crystals.
pH 7 Phosphate Buffer	As required to bring sample to pH 7.0	
Sulfuric Acid	As required to bring sample to pH 2.0	
Sodium Hydroxide	As required to bring sample to pH 12.0	

Experimental Protocols

Apparatus and Reagents

- Apparatus:
 - Amperometric titrator with a platinum electrode assembly.
 - Buret, 5 mL or 10 mL, Class A.
 - Glassware: Beakers (250 mL), graduated cylinders, volumetric flasks. All glassware should be pre-treated to be chlorine-demand-free by soaking in a dilute bleach solution followed by thorough rinsing with deionized water.[9]
 - Magnetic stirrer and stir bars.
- Reagents:
 - Phenylarsine Oxide (PAO) solution (0.00564 N): Commercially available or prepared by dissolving approximately 0.8 g of phenylarsine oxide in 150 mL of 0.3 N NaOH. After

settling, decant 110 mL into 800 mL of chlorine-free water. Adjust to pH 6-7 with 6 N HCl and dilute to 1 L. Standardize against a primary standard potassium bi-iodate solution.[8]

- Potassium Iodide (KI), ACS grade crystals.
- Phosphate Buffer Solution (pH 7).
- Sulfuric Acid (H₂SO₄), 1 N.
- Sodium Hydroxide (NaOH), 1 N.
- Deionized, chlorine-demand-free water.

Sample Handling

Chlorine dioxide solutions are unstable and volatile. Samples should be collected in clean, glass-stoppered bottles, filled to the top to minimize headspace, and protected from sunlight and agitation. Titrations should be performed promptly after sample collection, ideally within 15 minutes.[6][9][10]

Titration Procedure

The following four titrations are performed sequentially. Titrations A and B are conducted on the first 200 mL sample portion, while titrations C and D are performed on a second 200 mL sample portion.

On Sample Portion 1:

- Titration A: Free Chlorine + 1/5 **Chlorine Dioxide**
 - Place a 200 mL sample in a 250 mL beaker with a stir bar.
 - Add pH 7 phosphate buffer to adjust the sample pH to 7.0.
 - Add approximately 1 g of potassium iodide (KI) crystals and stir to dissolve.
 - Immerse the amperometric electrode assembly in the sample.

- Titrate with 0.00564 N phenylarsine oxide (PAO) solution until the endpoint is reached (i.e., the current reading stabilizes).
- Record the volume of PAO used as Volume A.
- Titration B: Total **Chlorine Dioxide** + Chlorite + Free Chlorine
 - To the solution from Titration A, add 1 N sulfuric acid to lower the pH to 2.0.
 - Continue the titration with 0.00564 N PAO until the endpoint is reached again.
 - Record the total volume of PAO used from the start of Titration A as Volume B.

On Sample Portion 2:

- Titration C: Free Chlorine
 - Place a fresh 200 mL sample in a 250 mL beaker with a stir bar.
 - Add 1 N sodium hydroxide to raise the sample pH to 12.0.
 - Stir for a few minutes to allow for the conversion of **chlorine dioxide** to chlorite and chlorate.
 - Neutralize the sample to pH 7.0 with 1 N sulfuric acid.
 - Immerse the amperometric electrode assembly in the sample.
 - Titrate with 0.00564 N PAO solution to the endpoint.
 - Record the volume of PAO used as Volume C.
- Titration D: Free Chlorine + Monochloramine
 - To the solution from Titration C, add approximately 1 g of KI crystals and stir to dissolve.
 - Continue the titration with 0.00564 N PAO until the endpoint is reached.
 - Record the total volume of PAO used from the start of Titration C as Volume D.

Calculations

The concentrations of **chlorine dioxide** and other chlorine species as mg/L Cl₂ can be calculated using the volumes of titrant recorded in the four titrations (A, B, C, and D) and the following formulas:

- **Chlorine Dioxide** (mg/L as ClO₂): = $(5 * (A - C) * N * 67450) / V$
 - Where N is the normality of the PAO titrant and V is the sample volume in mL.
- Free Chlorine (mg/L as Cl₂): = $(C * N * 35450) / V$
- Monochloramine (mg/L as Cl₂): = $((D - C) * N * 35450) / V$
- Chlorite (mg/L as ClO₂⁻): = $((B - A - 4*(A-C)) * N * 67450) / V$

Interferences

Several substances can interfere with the amperometric titration of **chlorine dioxide**:

- Manganese, copper, and nitrates: These can interfere, but their effects are minimized by buffering the sample to a pH of 4 or higher.[\[10\]](#)[\[11\]](#)
- Other oxidizing agents: Ozone and other strong oxidants can interfere.
- Surface-active agents: These can poison the electrodes.[\[3\]](#)[\[6\]](#)
- Highly colored or turbid waters: Amperometric titration is generally less affected by these factors than colorimetric methods.[\[6\]](#)

Mandatory Visualization



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Caption: Workflow for the four-step amperometric titration of **chlorine dioxide**.

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